

Application Notes and Protocols for High-Throughput Screening in Herbicide Discovery

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Compound of Interest

Compound Name: 4-Phenylthiomorpholine 1,1-dioxide

Cat. No.: B101512

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Introduction

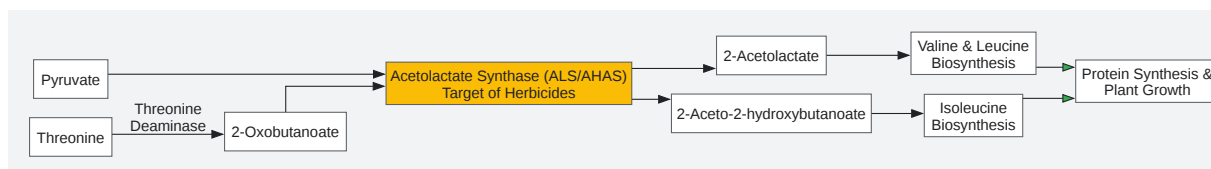
High-throughput screening (HTS) is a foundational technology in modern agrochemical research, enabling the rapid evaluation of large chemical libraries for herbicidal activity.[1][2] This approach has shifted the paradigm from screening a few thousand compounds per year to several hundred thousand, dramatically accelerating the discovery of novel active ingredients.[3][4][5] HTS can be applied through two primary strategies: target-based screening, which utilizes in vitro assays against specific enzymes essential for plant growth, and whole-plant or cellular screening (phenotypic screening), which assesses the overall effect of a compound on a living organism.[6] This document provides detailed protocols for both an in vitro assay targeting the Acetolactate Synthase (ALS) enzyme and a whole-plant seedling bioassay, which are common methodologies in the herbicide discovery pipeline.

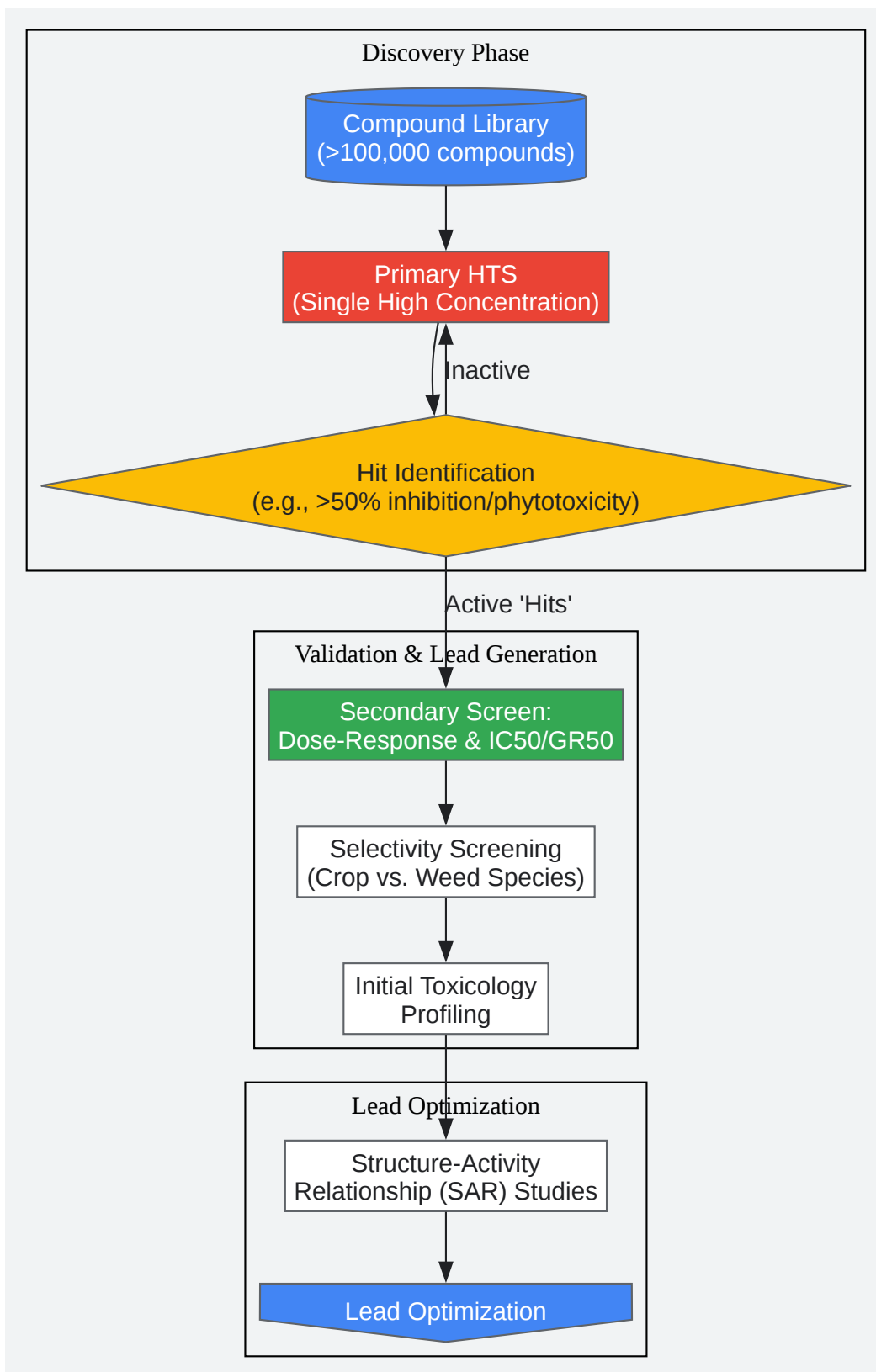
Target-Based Screening: In Vitro Acetolactate Synthase (ALS) Inhibition Assay

Acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS), is a crucial enzyme in the biosynthesis pathway of branched-chain amino acids (valine, leucine, and isoleucine) in plants.[1] As these amino acids are vital for protein synthesis and plant growth, ALS is a primary target for several classes of commercial herbicides.[1] The following protocol details a colorimetric assay to screen for inhibitors of ALS.

Signaling Pathway: Branched-Chain Amino Acid Biosynthesis

The diagram below illustrates the central role of the ALS enzyme in the branched-chain amino acid biosynthesis pathway, which is the target of several major herbicide families.





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